

Di-tert-butyl hydrazine-1,2-dicarboxylate molecular weight and formula

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Compound of Interest

Compound Name: *Di-tert-butyl hydrazine-1,2-dicarboxylate*

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Technical Guide: Di-tert-butyl hydrazine-1,2-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **Di-tert-butyl hydrazine-1,2-dicarboxylate**, a reagent commonly utilized in organic synthesis.

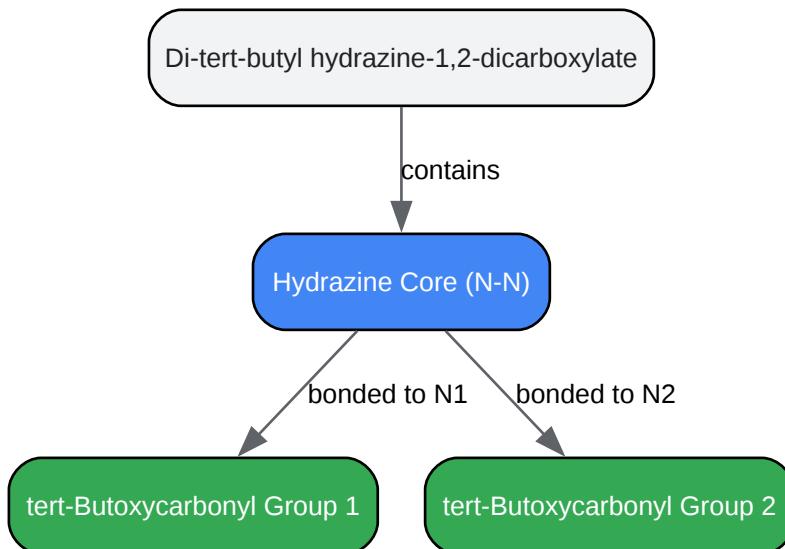
Core Physicochemical Data

The essential molecular attributes of **Di-tert-butyl hydrazine-1,2-dicarboxylate** are summarized below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₄ [1] [2] [3] [4]
Molecular Weight	232.28 g/mol [1] [2] [5] [6]
Synonyms	N,N'-Di-Boc-hydrazine, Di-tert-butyl hydrazodicarboxylate [2] [6]
CAS Number	16466-61-8 [1] [3]
Appearance	White crystalline solid [4] or Powder [6]
Water Solubility	Insoluble [3] [6]

Molecular Structure and Connectivity

The structural arrangement of **Di-tert-butyl hydrazine-1,2-dicarboxylate** is key to its reactivity. The molecule is symmetrical, featuring a central hydrazine core with each nitrogen atom protected by a tert-butoxycarbonyl (Boc) group.



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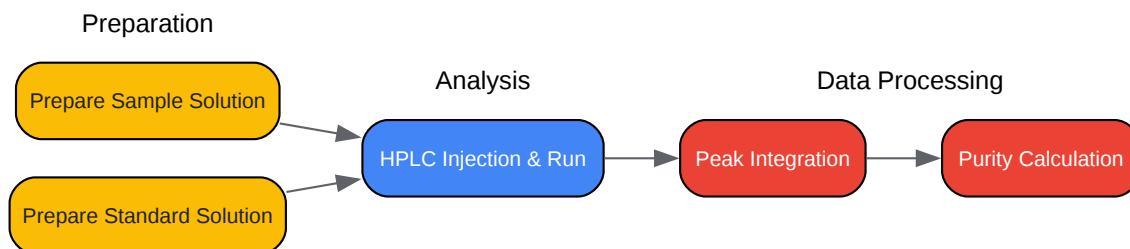
Molecular component relationship.

Hypothetical Experimental Workflow: Purity Analysis by HPLC

The following diagram outlines a standard workflow for determining the purity of a **Di-tert-butyl hydrazine-1,2-dicarboxylate** sample using High-Performance Liquid Chromatography (HPLC), a common analytical technique in synthetic chemistry.

Experimental Protocol:

- Standard Preparation: Accurately weigh a reference standard of **Di-tert-butyl hydrazine-1,2-dicarboxylate** and dissolve it in a suitable solvent (e.g., acetonitrile) to a known concentration (e.g., 1 mg/mL).
- Sample Preparation: Prepare the sample to be analyzed by dissolving it in the same solvent to the same nominal concentration.
- HPLC Analysis:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of water and acetonitrile.
 - Detector: UV detector at a wavelength of approximately 210 nm.
 - Injection Volume: 10 μ L.
- Data Analysis: Integrate the peak area of the analyte in the sample chromatogram and compare it to the standard to calculate purity.



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Workflow for HPLC purity analysis.

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References

- 1. chemscene.com [chemscene.com]
- 2. Di-tert-butyl hydrazodicarboxylate, 98+% | Fisher Scientific [fishersci.ca]
- 3. chembk.com [chembk.com]
- 4. Di-tert-butyl hydrazine-1,2-dicarboxylate | 16466-61-8 | Benchchem [benchchem.com]
- 5. 16466-61-8 Cas No. | di-tert-Butyl hydrazine-1,2-dicarbonate | Apollo [store.apolloscientific.co.uk]
- 6. DI-TERT-BUTYL HYDRAZODICARBOXYLATE | 16466-61-8 [chemicalbook.com]
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